

# In-Depth Technical Guide: Physical Properties of Aldicarb Sulfone-13C2,d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Aldicarb sulfone-13C2,d3**, an isotopically labeled metabolite of the carbamate pesticide Aldicarb. This document is intended to serve as a valuable resource for researchers utilizing this compound in various scientific applications, including metabolic studies, environmental analysis, and as an internal standard in mass spectrometry.

# **Core Physical and Chemical Properties**

Aldicarb sulfone-13C2,d3 is a stable, isotopically labeled version of Aldicarb sulfone, where two carbon atoms and three deuterium atoms have been incorporated into the molecule. This labeling provides a distinct mass shift, making it an ideal internal standard for quantitative analysis of the parent compound in complex matrices. While specific experimental data for every physical property of the labeled compound is not extensively available, the physicochemical properties are expected to be nearly identical to its unlabeled counterpart.

# **Quantitative Data Summary**

The following table summarizes the key physical and chemical properties of **Aldicarb sulfone-13C2,d3** and its unlabeled analogue.



Property	Value (Aldicarb sulfone-13C2,d3)	Value (Aldicarb sulfone)	Citation
CAS Number	1261170-76-6	1646-88-4	[1]
Molecular Formula	C5 <sup>13</sup> C2H11D3N2O4S	C7H14N2O4S	[1]
Molecular Weight	227.27 g/mol	222.26 g/mol	[1]
Physical State	Solid	White crystalline solid	[2]
Melting Point	Not explicitly reported; expected to be very close to the unlabeled compound.	132-135 °C	[3]
Boiling Point	Decomposes above 100 °C	Decomposes	[4][5]
Solubility	10 mM in DMSO	34 mg/mL in DMSO; 10 g/L in water (25 °C)	[1][6][7]
Vapor Pressure	Not available	1.2 x 10 <sup>-5</sup> mmHg	[3]
Density	Not available	~1.38 g/cm³ (estimate)	[3]

# **Experimental Protocols**

Detailed experimental protocols for the determination of all physical properties of **Aldicarb sulfone-13C2,d3** are not readily available in the public domain. However, standard methodologies for organic compounds can be applied. Furthermore, analytical methods for the detection and quantification of Aldicarb sulfone are well-documented and are directly applicable to its isotopically labeled form.

### **Determination of Melting Point (General Protocol)**

The melting point of a solid organic compound like **Aldicarb sulfone-13C2,d3** can be determined using a standard melting point apparatus.

Apparatus:



- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

#### Procedure:

- Ensure the **Aldicarb sulfone-13C2,d3** sample is a fine, dry powder. If necessary, gently grind a small amount in a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a
  height of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard
  surface.[8][9]
- Place the packed capillary tube into the heating block of the melting point apparatus.[10]
- Heat the block rapidly to a temperature approximately 15-20 °C below the expected melting point (based on the unlabeled compound, ~132 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.[10]
- Record the temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting). This range represents the melting point.[9]
- For accuracy, perform the determination in triplicate.

### **Solubility Testing (General Protocol)**

This protocol outlines a general procedure to determine the solubility of an organic compound in various solvents.

#### Materials:

Aldicarb sulfone-13C2,d3



- Small test tubes
- Vortex mixer
- Graduated pipettes
- Solvents (e.g., water, DMSO, ethanol, acetone, hexane)

#### Procedure:

- Weigh a precise amount of Aldicarb sulfone-13C2,d3 (e.g., 1 mg) and place it into a small test tube.
- Add a small, measured volume of the desired solvent (e.g., 100 μL) to the test tube.
- Vigorously agitate the mixture using a vortex mixer for at least one minute.[11][12]
- Visually inspect the solution for any undissolved solid.
- If the solid has completely dissolved, the compound is soluble at that concentration.
   Continue adding the solute in known increments until saturation is reached.
- If the solid has not dissolved, incrementally add more solvent and repeat the agitation process until the solid dissolves or a large volume of solvent has been added, indicating low solubility.
- Record the results qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., mg/mL or molarity).[11][13]

### **Analytical Method for Quantification using HPLC-MS/MS**

Isotopically labeled standards like **Aldicarb sulfone-13C2,d3** are primarily used in quantitative analytical methods. The following is a representative workflow for the analysis of Aldicarb sulfone in a sample matrix.

#### Instrumentation:

• High-Performance Liquid Chromatography (HPLC) system



- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source
- Reversed-phase C18 analytical column

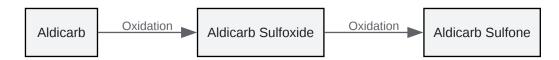
#### Procedure:

- Sample Preparation: Extract the sample (e.g., water, soil, biological tissue) with a suitable
  organic solvent like acetonitrile or methanol. The extraction may be followed by a clean-up
  step using solid-phase extraction (SPE) to remove interfering matrix components.
- Internal Standard Spiking: Spike a known concentration of Aldicarb sulfone-13C2,d3 into the extracted sample prior to analysis.
- Chromatographic Separation: Inject the prepared sample onto the HPLC system. Separation
  is typically achieved using a gradient elution with a mobile phase consisting of water and an
  organic modifier (e.g., acetonitrile or methanol), often with additives like formic acid to
  improve ionization.
- Mass Spectrometric Detection: The eluent from the HPLC is introduced into the ESI source
  of the mass spectrometer. The instrument is operated in multiple reaction monitoring (MRM)
  mode to selectively detect the precursor-to-product ion transitions for both the unlabeled
  Aldicarb sulfone and the isotopically labeled internal standard.
- Quantification: The concentration of Aldicarb sulfone in the original sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

### **Visualizations**

### **Metabolic Pathway of Aldicarb**

Aldicarb undergoes oxidation in biological systems and the environment to form Aldicarb sulfoxide, which is subsequently oxidized to Aldicarb sulfone.



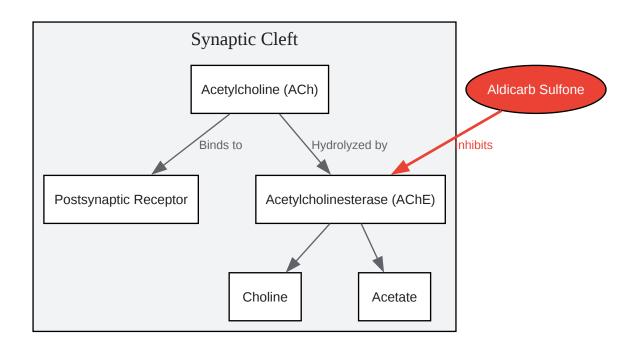


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Caption: Metabolic oxidation of Aldicarb to its sulfoxide and sulfone metabolites.

### **Mechanism of Action: Cholinesterase Inhibition**

Aldicarb and its metabolites, including Aldicarb sulfone, are potent inhibitors of the enzyme acetylcholinesterase (AChE). This inhibition leads to an accumulation of the neurotransmitter acetylcholine in the synaptic cleft, causing overstimulation of cholinergic receptors.[9][13]



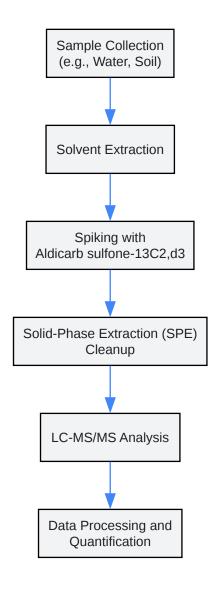
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Caption: Inhibition of acetylcholinesterase by Aldicarb sulfone.

# **Experimental Workflow for LC-MS/MS Analysis**

The following diagram illustrates a typical workflow for the quantitative analysis of Aldicarb sulfone using an isotopically labeled internal standard.





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Caption: Workflow for the analysis of Aldicarb sulfone using a labeled standard.

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